

Ethyl Propiolate: A Versatile Alkyne for the Synthesis of Advanced Materials

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Compound of Interest

Compound Name: Ethyl propiolate

Cat. No.: B042952

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl propiolate ($\text{HC}_2\text{CO}_2\text{C}_2\text{H}_5$) is a highly versatile and reactive organic compound, serving as a fundamental building block in the synthesis of a wide array of complex molecules and advanced materials.^[1] As the ethyl ester of propiolic acid, the simplest acetylenic carboxylic acid, its unique electronic properties, stemming from the electron-withdrawing ester group conjugated to an alkyne, make it a potent electrophile in numerous organic transformations.^[1] This guide provides a comprehensive overview of **ethyl propiolate**'s utility in the development of advanced materials, with a focus on its application in the synthesis of heterocyclic compounds, complex molecular architectures, and functional polymers. Detailed experimental protocols, quantitative data, and process diagrams are presented to facilitate its application in research and development.

Core Reactivity and Chemical Properties

Ethyl propiolate's reactivity is dominated by the electrophilicity of its alkyne group, making it susceptible to a variety of nucleophilic attacks and cycloaddition reactions.^[1] It is a colorless liquid, miscible with most organic solvents, with a boiling point of approximately 120 °C and a density of 0.968 g/mL at 25 °C.^[2]

Table 1: Physicochemical Properties of **Ethyl Propiolate**

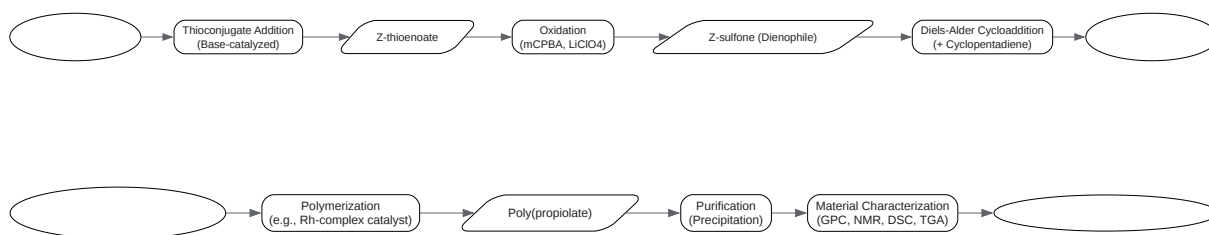
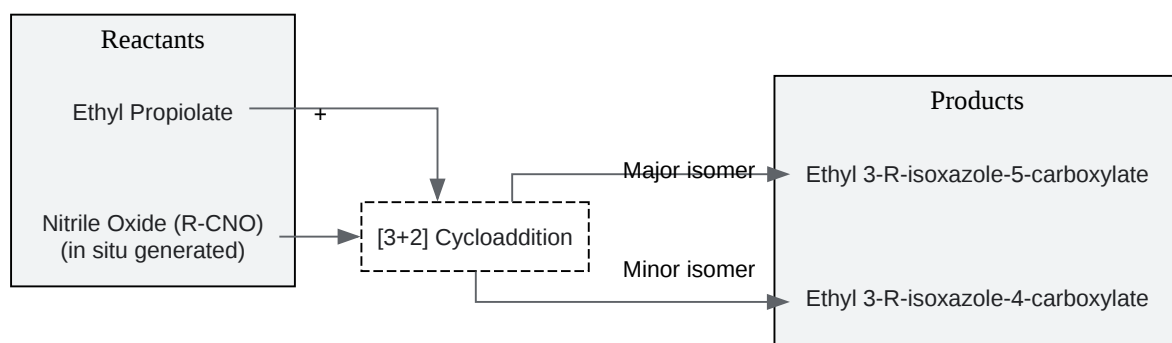
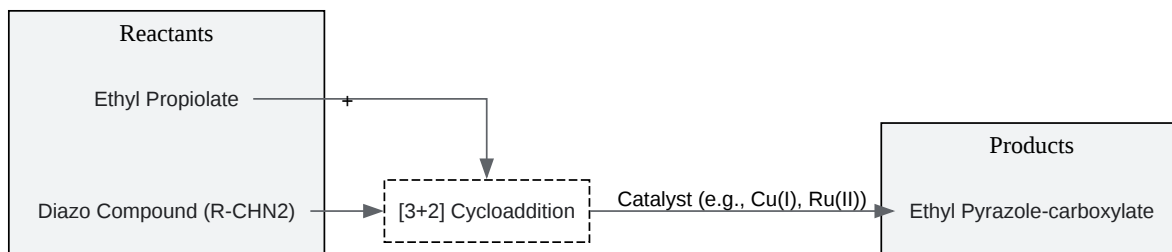
| Property | Value | Reference(s) |
|-------------------|--|--------------|
| Molecular Formula | C ₅ H ₆ O ₂ | |
| Molar Mass | 98.10 g·mol ⁻¹ | [2] |
| Boiling Point | 118-120 °C | |
| Density | 0.963 - 0.968 g/mL at 25 °C | [2][3] |
| Refractive Index | 1.412 | [2][3] |
| Flash Point | 23 °C (73 °F) | [3] |

Applications in Advanced Material Synthesis

Heterocyclic Compounds: Building Blocks for Pharmaceuticals

Ethyl propiolate is a key precursor in the synthesis of various heterocyclic compounds, many of which form the core scaffolds of biologically active molecules.[4] Its ability to participate in cycloaddition reactions provides a direct route to five-membered rings like pyrazoles and isoxazoles, which are known to exhibit anti-inflammatory, antifungal, and anticancer properties.[5]

Pyrazoles are a critical class of heterocycles in medicinal chemistry. The 1,3-dipolar cycloaddition of diazo compounds to **ethyl propiolate** offers a regioselective and efficient pathway to substituted pyrazoles.[6][7] The reaction proceeds by the concerted addition of a 1,3-dipole (the diazo compound) to the dipolarophile (**ethyl propiolate**).[7]



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